

Sulfo-Cy5 Hydrazide: A Technical Guide to Quantum Yield and Photostability

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Compound of Interest

Compound Name: Sulfo-Cy5 hydrazide

Cat. No.: B12395839

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core photophysical properties of **Sulfo-Cy5 hydrazide**, a water-soluble, far-red fluorescent dye. This document focuses on its fluorescence quantum yield and photostability, offering quantitative data, detailed experimental methodologies, and visual representations of key processes to support its application in research and drug development.

Core Photophysical Properties of Sulfo-Cy5 Hydrazide

Sulfo-Cy5 hydrazide is a derivative of the popular cyanine dye, Cy5, modified with sulfo-groups to enhance its water solubility and a hydrazide moiety for covalent labeling of biomolecules.^[1] Its bright fluorescence and high photostability make it a valuable tool for a variety of applications, including fluorescence microscopy, flow cytometry, and in vivo imaging.^[2]

Quantitative Data Summary

The key photophysical parameters of **Sulfo-Cy5 hydrazide** and the related Sulfo-Cy5 dyes are summarized in the table below for easy comparison.

Parameter	Sulfo-Cy5 Hydrazide	Sulfo-Cy5 Carboxylic Acid	General Sulfo-Cy5 Dyes
Excitation Maximum (λ_{ex})	~646 nm[3][4]	646 nm	~646 - 649 nm
Emission Maximum (λ_{em})	~662 nm	661 nm	~662 - 672 nm
Quantum Yield (Φ_F)	0.28	0.27 (in PBS, pH 7.4)	0.28
Molar Extinction Coefficient (ϵ)	Not explicitly stated	128,825 M ⁻¹ cm ⁻¹ (log ϵ = 5.11)	271,000 M ⁻¹ cm ⁻¹
Fluorescence Lifetime (τ)	~1 ns (for Cy5 in solution)	Not explicitly stated	Not explicitly stated
Photostability	High (qualitative)	High (qualitative)	High (qualitative)

Experimental Protocols

Detailed methodologies for determining the quantum yield and assessing the photostability of fluorescent dyes like **Sulfo-Cy5 hydrazide** are crucial for reproducible and accurate research.

Relative Quantum Yield Measurement

The fluorescence quantum yield of a sample is often determined relative to a well-characterized standard.

Principle: The quantum yield of an unknown sample is calculated by comparing its integrated fluorescence intensity and absorbance to that of a standard with a known quantum yield.

Materials:

- Fluorometer

- UV-Vis Spectrophotometer
- Quartz cuvettes
- **Sulfo-Cy5 hydrazide** solution of unknown quantum yield
- Standard dye solution with a known quantum yield in a similar spectral region (e.g., Nile Blue in methanol, $\Phi_{F_{\text{standard}}}$ = 0.27)
- Solvent (e.g., Phosphate-Buffered Saline (PBS), pH 7.4)

Procedure:

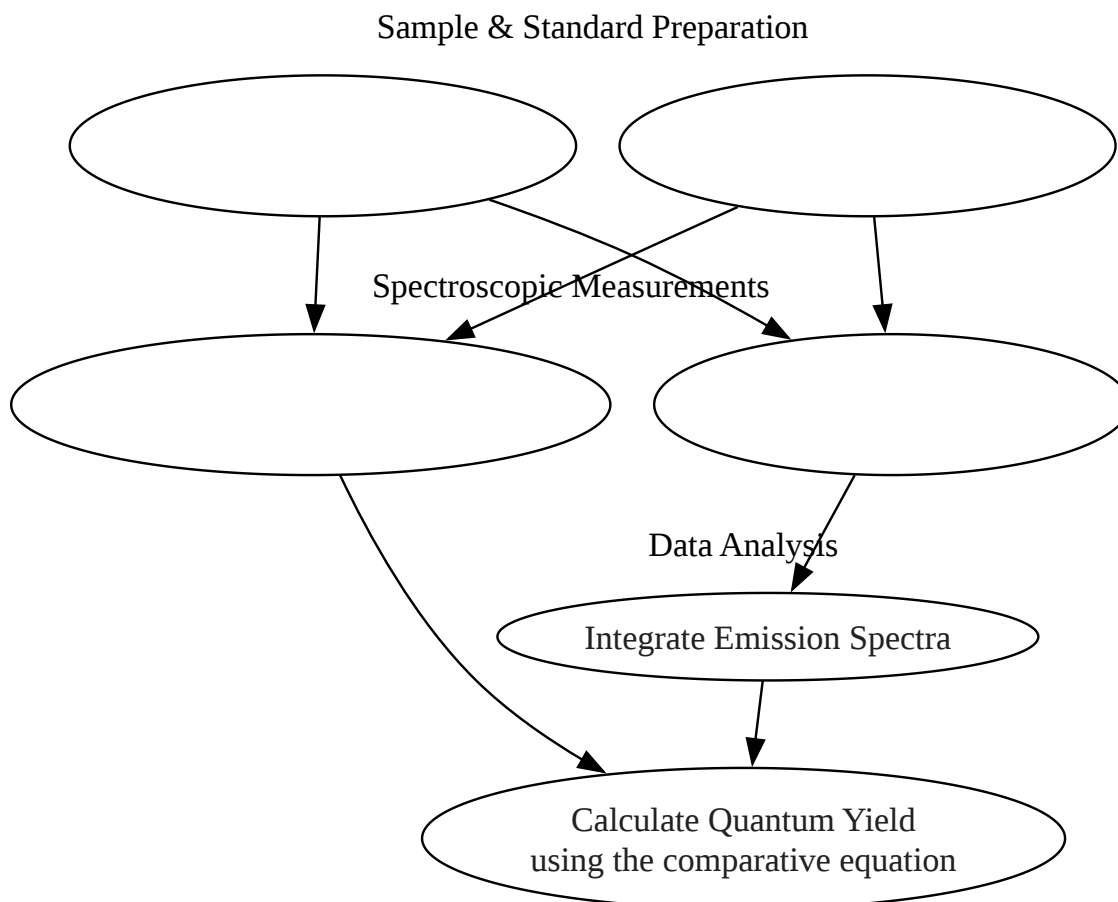
- Prepare a series of dilute solutions of both the **Sulfo-Cy5 hydrazide** and the standard dye in the chosen solvent. The absorbance of these solutions at the excitation wavelength should be kept below 0.1 to minimize inner filter effects.
- Measure the absorbance spectra of all solutions using a UV-Vis spectrophotometer and determine the absorbance at the chosen excitation wavelength.
- Measure the fluorescence emission spectra of all solutions using a fluorometer, ensuring the same excitation wavelength and instrument settings are used for both the sample and the standard.
- Integrate the area under the emission spectra for both the sample and the standard.
- Calculate the quantum yield of the **Sulfo-Cy5 hydrazide** using the following equation:

$$\Phi_{\text{sample}} = \Phi_{\text{standard}} \times (I_{\text{sample}} / I_{\text{standard}}) \times (A_{\text{standard}} / A_{\text{sample}}) \times (\eta_{\text{sample}}^2 / \eta_{\text{standard}}^2)$$

Where:

- Φ is the quantum yield
- I is the integrated fluorescence intensity
- A is the absorbance at the excitation wavelength

- η is the refractive index of the solvent



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Photostability Assessment

The photostability of a fluorophore is its ability to resist photodegradation or photobleaching upon exposure to light.

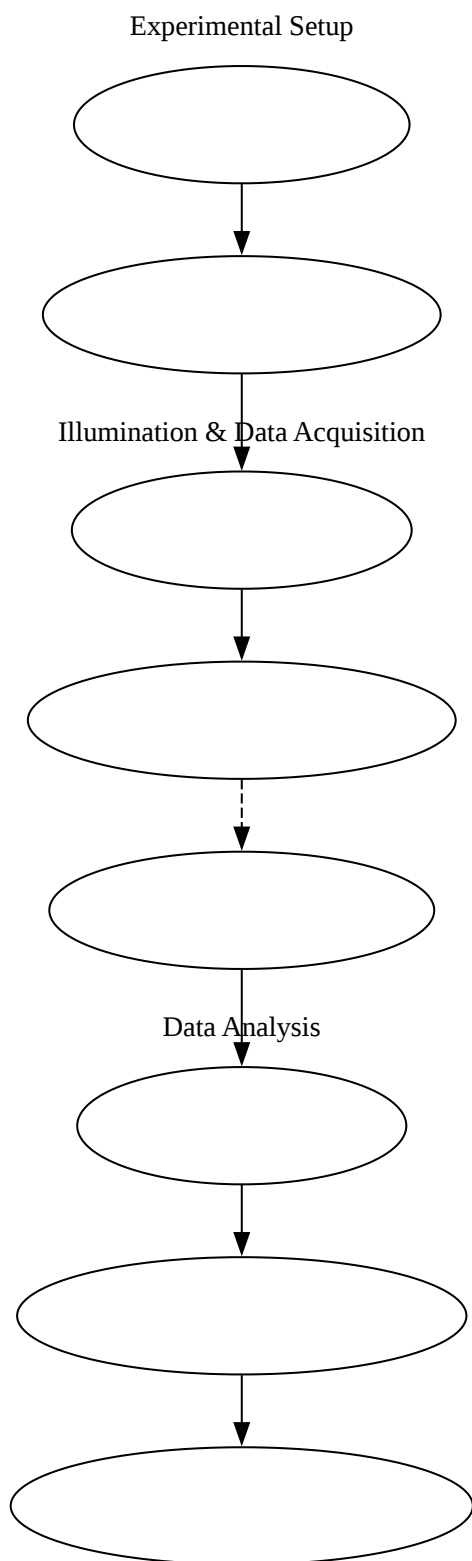
Principle: The photostability is assessed by measuring the decrease in fluorescence intensity over time while the sample is continuously illuminated.

Materials:

- Fluorescence microscope or a fluorometer with a time-scan mode
- Light source with controlled intensity (e.g., laser or arc lamp)
- **Sulfo-Cy5 hydrazide** solution or labeled sample
- Solvent or mounting medium

Procedure:

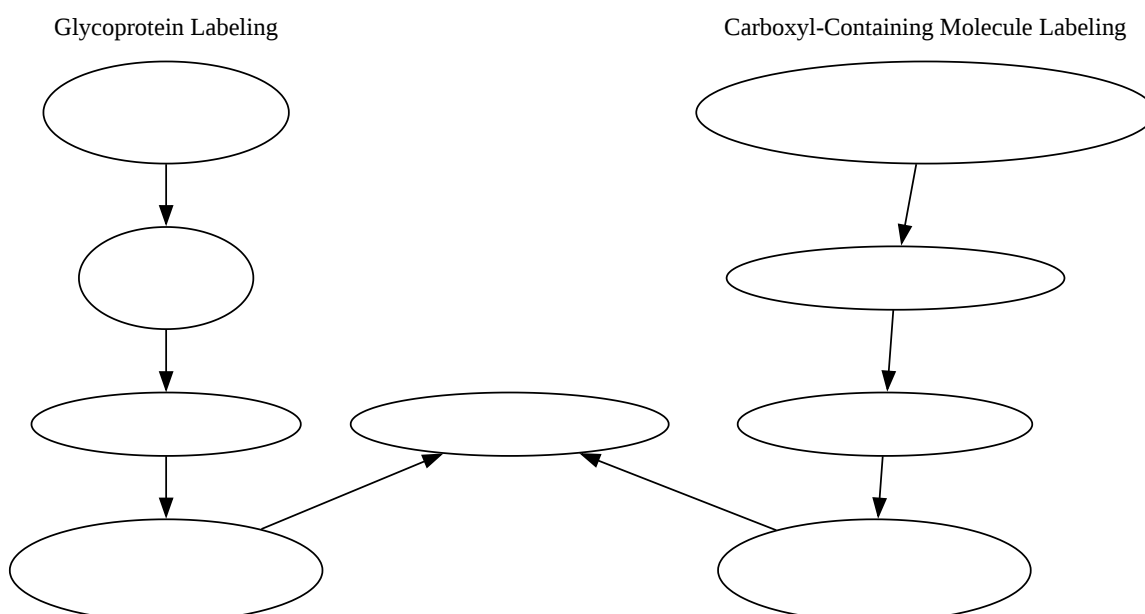
- Prepare the **Sulfo-Cy5 hydrazide** sample and place it on the microscope stage or in the fluorometer.
- Focus on a region of interest and acquire an initial fluorescence image or measurement (time = 0).
- Continuously illuminate the sample with a constant and defined light intensity.
- Acquire fluorescence images or measurements at regular time intervals over a prolonged period.
- Quantify the fluorescence intensity of the region of interest for each time point.
- Plot the normalized fluorescence intensity as a function of time. The rate of decay indicates the photostability. The data can often be fitted to an exponential decay function to determine a photobleaching half-life ($t_{1/2}$).



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Signaling Pathways and Logical Relationships

The hydrazide group of **Sulfo-Cy5 hydrazide** provides a reactive handle for conjugation to biomolecules containing aldehyde or ketone functionalities. This is particularly useful for labeling glycoproteins, which can be oxidized to generate aldehydes, or for coupling to molecules with carboxyl groups via carbodiimide chemistry.



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